

A Comprehensive Technical Guide to the Physical Properties of Dimethyl Phosphorochloridate

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Compound of Interest

Compound Name: *Dimethylchlorophosphite*

Cat. No.: *B15290410*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of dimethyl phosphorochloridate (CAS No: 813-77-4). The information is curated for researchers, scientists, and professionals in drug development who utilize this compound in synthesis and other applications. This document summarizes key quantitative data in a structured format, outlines detailed experimental protocols for property determination, and includes a visual workflow for the physical characterization of liquid chemicals.

Core Physical and Chemical Properties

Dimethyl phosphorochloridate is a colorless to almost colorless clear liquid.^[1] It is recognized for its hygroscopic nature and sensitivity to moisture.^[2] This organophosphorus compound serves as a crucial intermediate in various chemical syntheses.^[3]

Summary of Physical Properties

The following table summarizes the key physical properties of dimethyl phosphorochloridate, providing a quick reference for laboratory and research applications.

Property	Value	Reference(s)
Molecular Formula	<chem>C2H6ClO3P</chem>	[1][2][4]
Molecular Weight	144.49 g/mol	[2][3][5]
Appearance	Colorless to almost colorless clear liquid	[1][2]
Density	1.34 g/mL at 25 °C	[2][5][6]
Boiling Point	80 °C at 25 mmHg	[2][5][6]
Refractive Index	n _{20/D} 1.413	[2][5][6]
Flash Point	>230 °F (>113 °C)	[2][6]
Solubility	Slightly soluble in Acetonitrile and Chloroform	[2][7]
Stability	Hygroscopic, Moisture Sensitive	[2]

Experimental Protocols for Property Determination

The following are detailed methodologies for determining the key physical properties of liquid compounds such as dimethyl phosphorochloridate. These are generalized standard procedures and should be adapted based on specific laboratory conditions and safety protocols.

Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for small sample volumes.[8]

Apparatus:

- Small test tube (e.g., 150 mm diameter)
- Heating block or oil bath
- Hot plate with magnetic stirring capabilities

- Small magnetic stir bar
- Thermometer with a clamp
- Pasteur pipette

Procedure:

- Using a Pasteur pipette, introduce approximately 0.5 mL of dimethyl phosphorochloridate into the test tube.
- Add a small magnetic stir bar to the test tube.
- Place the test tube in the heating block on the hot plate stirrer and clamp it securely.
- Position the thermometer so that the bulb is about 1 cm above the surface of the liquid.
- Turn on the stirrer to ensure gentle mixing.
- Begin heating the sample and observe for boiling (the formation of bubbles) and the condensation of vapor on the walls of the test tube (refluxing).[5]
- The level at which the vapor condenses is known as the reflux ring. Adjust the thermometer so its bulb is at the same level as this ring for an accurate measurement.[8]
- When the liquid is gently refluxing, the temperature reading on the thermometer should stabilize. This stable temperature is the boiling point of the liquid.[5]
- Record the temperature and the corresponding pressure (as boiling point is pressure-dependent).
- Cease heating once the measurement is complete to avoid boiling the sample to dryness.[5]

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, known volume used for precise density measurements of liquids.[9]

Apparatus:

- Pycnometer (a specially designed glass flask with a defined volume)
- Analytical balance
- Thermometer
- Water bath for temperature control

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty pycnometer on an analytical balance and record its mass (m_1).
- Fill the pycnometer with dimethyl phosphorochloridate, ensuring no air bubbles are present.
- Place the stopper and allow any excess liquid to exit through the capillary.
- Carefully wipe the outside of the pycnometer dry.
- Weigh the filled pycnometer and record its mass (m_2).
- The mass of the liquid is calculated as $m = m_2 - m_1$.
- The density (ρ) is then calculated using the formula $\rho = m/V$, where V is the known volume of the pycnometer.
- It is crucial to perform this measurement at a constant, recorded temperature, as density is temperature-dependent.[\[10\]](#)

Determination of Refractive Index (Abbe Refractometer)

The Abbe refractometer is a common instrument for measuring the refractive index of liquids.

[\[11\]](#)

Apparatus:

- Abbe Refractometer

- Constant temperature water bath
- Dropper or pipette
- Lens cleaning tissue
- Solvent (e.g., isopropanol or ethanol) for cleaning

Procedure:

- Turn on the refractometer and the light source.
- Ensure the prisms are clean and dry. Use a soft lens tissue and a suitable solvent to clean them if necessary.
- Calibrate the instrument using a standard liquid with a known refractive index (e.g., distilled water).
- Using a dropper, place a few drops of dimethyl phosphorochloridate onto the surface of the lower prism.
- Close the prisms firmly.
- Allow a few minutes for the sample to reach thermal equilibrium with the instrument, which should be connected to a constant temperature water bath set to 20°C.
- Look through the eyepiece and turn the adjustment knob until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- If a color fringe is visible, adjust the chromatic dispersion compensator until a sharp, black-and-white boundary is observed.
- Read the refractive index value from the scale.

Determination of Solubility (Qualitative)

This protocol provides a qualitative assessment of solubility in specific solvents.

Apparatus:

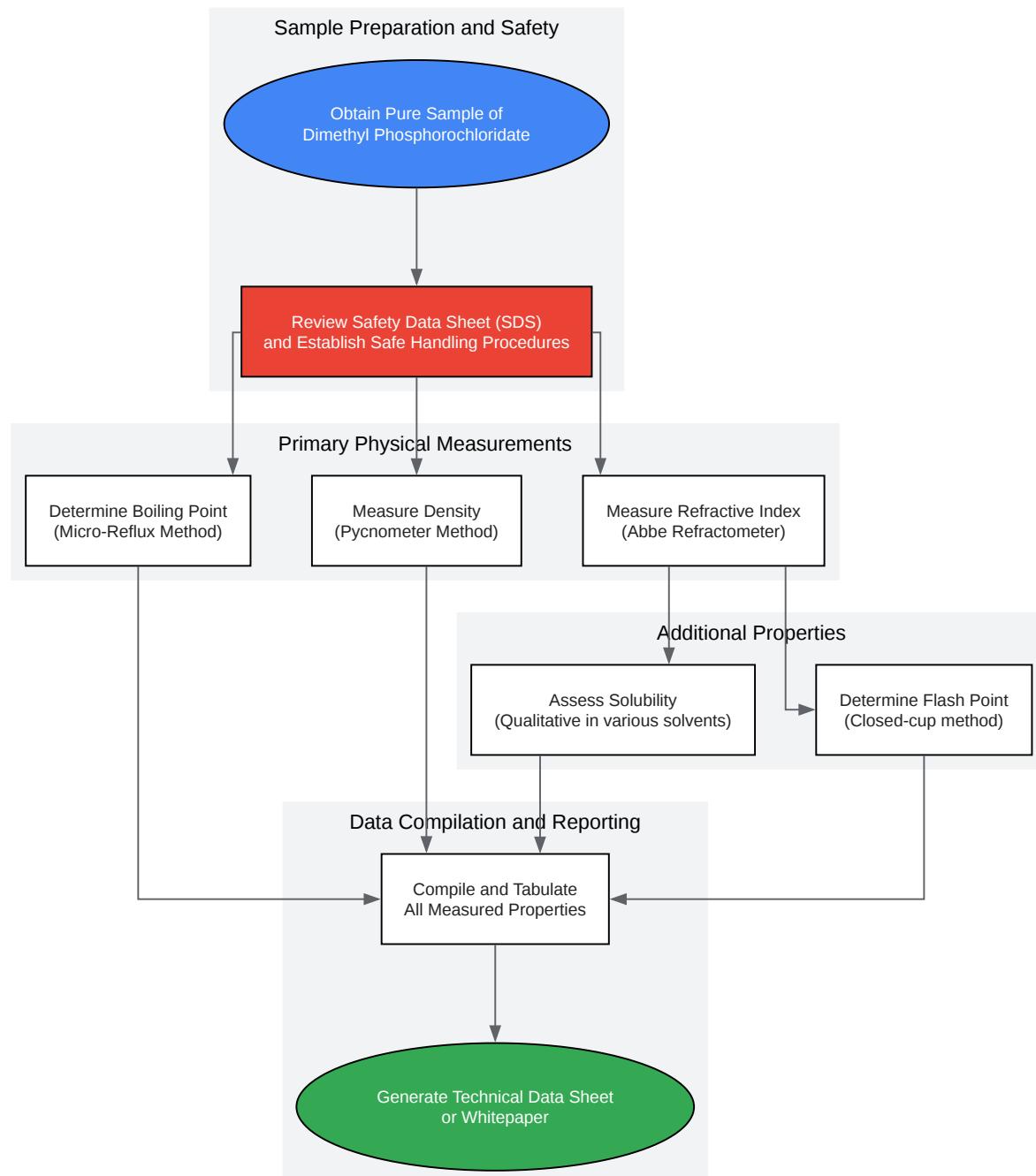
- Small test tubes
- Graduated pipette or dropper
- Vortex mixer or stirring rod
- Solvents (e.g., acetonitrile, chloroform)

Procedure:

- Add a small, measured volume (e.g., 0.1 mL) of dimethyl phosphorochloridate to a test tube.
- Add a small volume (e.g., 1 mL) of the chosen solvent to the test tube.
- Agitate the mixture vigorously using a vortex mixer or by stirring for a set period (e.g., 1-2 minutes).[\[3\]](#)
- Observe the mixture. If the dimethyl phosphorochloridate completely disappears, it is considered soluble. If it remains as a separate phase or forms a cloudy suspension, it is insoluble or partially soluble.
- For a more quantitative assessment, a saturated solution can be prepared, and the concentration of the dissolved solute can be determined analytically.[\[12\]](#)

Workflow for Physical Property Characterization

The following diagram illustrates a logical workflow for the systematic determination of the physical properties of a liquid chemical like dimethyl phosphorochloridate.

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Caption: Workflow for the physical characterization of liquid chemicals.

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